

Tungsten(III) Fluoride: A Technical Overview of a Lesser-Known Halide

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Compound of Interest

Compound Name: Tungsten trifluoride

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For the attention of researchers, scientists, and professionals in drug development, this technical guide provides a comprehensive overview of the current state of knowledge on the physical and chemical properties of tungsten(III) fluoride (WF₃). Due to the limited availability of extensive experimental data for this specific tungsten halide, this document presents a combination of computed theoretical data for WF₃ and, for comparative context, established experimental data for the more extensively characterized tungsten(IV) fluoride (WF₄) and tungsten(VI) fluoride (WF₆).

Introduction to Tungsten Fluorides

Tungsten is a transition metal known for its high melting point and density, and it forms a series of binary fluorides with varying oxidation states. Among these, tungsten(VI) fluoride (WF₆) is the most common and well-studied, primarily utilized in the semiconductor industry for chemical vapor deposition of tungsten films. The lower oxidation state fluorides, such as tungsten(IV) fluoride (WF₄) and tungsten(III) fluoride (WF₃), are significantly less characterized. This guide focuses on the available information for WF₃, supplemented with data from its higher-oxidation-state counterparts to provide a broader understanding of tungsten fluoride chemistry.

Computed Physical and Chemical Properties of Tungsten(III) Fluoride (WF₃)

Currently, the majority of available data on the intrinsic properties of tungsten(III) fluoride is derived from computational models and databases. Experimental validation of these properties

is not widely reported in the scientific literature.

Table 1: Computed Physical Properties of WF3

Property	Value	Source
Molecular Formula	F3W	PubChem
Molecular Weight	240.84 g/mol	PubChem, NIST[1]
IUPAC Name	trifluorotungsten	PubChem
CAS Registry Number	51621-17-1	PubChem, NIST[1]

Comparative Experimental Properties of Tungsten(IV) and Tungsten(VI) Fluoride

To provide a frame of reference, the experimentally determined properties of WF4 and WF6 are summarized below. These compounds are more stable and have been subjected to extensive characterization.

Table 2: Experimental Physical Properties of WF4 and WF6

Property	Tungsten(IV) Fluoride (WF4)	Tungsten(VI) Fluoride (WF6)
Appearance	Red-Brown or Black Solid[2]	Colorless gas[3]
Molecular Weight	259.83 g/mol [2]	297.83 g/mol [3]
Melting Point	~800 °C (decomposes)	2.3 °C[3]
Boiling Point	N/A	17.1 °C[3]
Solubility in Water	Hydrolyzes	Decomposes[3]

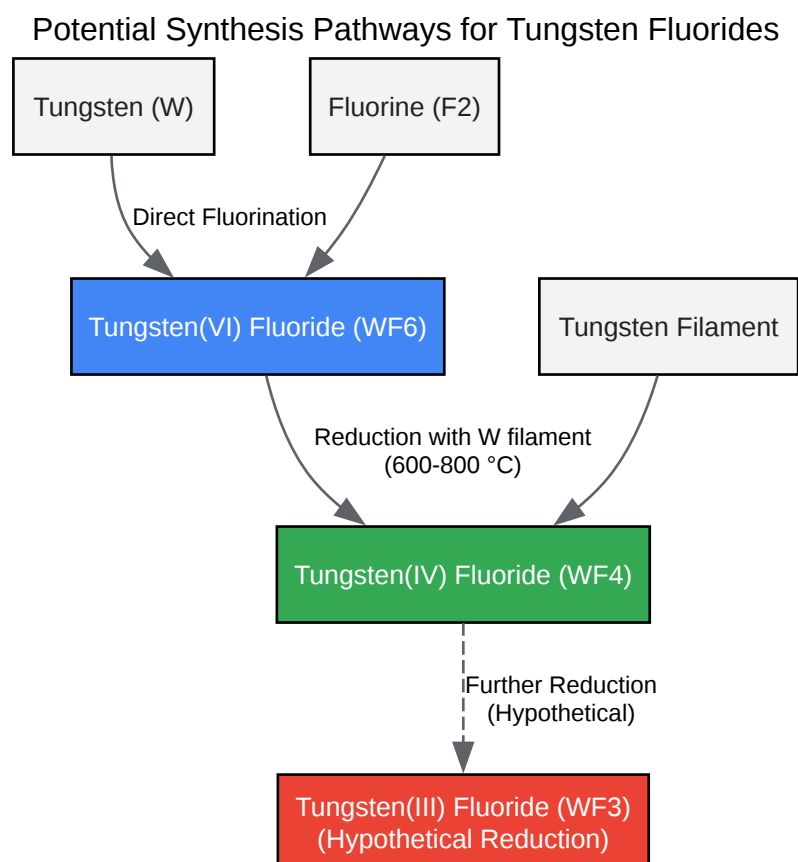
Synthesis and Reactivity

Synthesis of Tungsten Fluorides

Detailed experimental protocols for the synthesis of pure WF₃ are not readily available in the literature. However, methods for producing other tungsten fluorides can provide insight into potential synthetic strategies.

- Tungsten(VI) Fluoride (WF₆): The most common method for the synthesis of WF₆ is the direct reaction of metallic tungsten powder with elemental fluorine at room temperature.[4]
- Tungsten(IV) Fluoride (WF₄): WF₄ has been prepared by the reaction of tungsten hexafluoride (WF₆) with a tungsten filament at temperatures between 600-800 °C.[2] Another reported synthesis involves the treatment of the coordination complex WCl₄(MeCN)₂ with arsenic trifluoride (AsF₃).[2]

A logical workflow for the potential synthesis of lower tungsten fluorides often involves the reduction of higher oxidation state fluorides.



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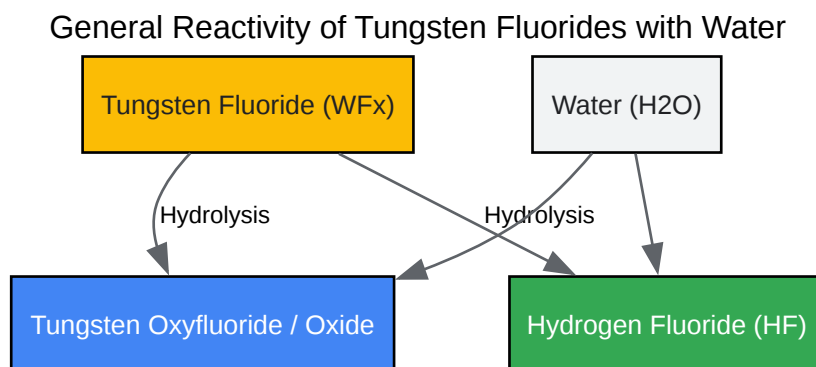
Potential synthesis pathways for tungsten fluorides.

Chemical Reactivity

Specific reactivity data for WF_3 is scarce. However, based on the behavior of other tungsten fluorides, certain reactivity patterns can be anticipated. Tungsten fluorides are generally susceptible to hydrolysis and act as fluorinating agents.

- Tungsten(VI) Fluoride (WF_6): Reacts with water to form tungsten trioxide (WO_3) and hydrogen fluoride (HF).^[3] It is a strong fluorinating agent.
- Tungsten(IV) Fluoride (WF_4): This compound can be re-oxidized to higher tungsten(VI) compounds by treatment with fluorine or chlorine.^[2] Upon heating, it is known to disproportionate into WF_6 and metallic tungsten.^[2]

The general reactivity of tungsten fluorides with water is a key characteristic.



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General hydrolysis pathway for tungsten fluorides.

Structure and Bonding

The molecular structure of WF₃ has not been experimentally determined. For comparison, other tungsten fluorides exhibit distinct structures:

- Tungsten(VI) Fluoride (WF₆): In the gas phase, WF₆ has an octahedral geometry.
- Tungsten(IV) Fluoride (WF₄): Mössbauer spectroscopy suggests that WF₄ has a polymeric structure.^[2]

Conclusion and Future Outlook

Tungsten(III) fluoride remains a poorly characterized member of the tungsten halide family. While computational data provides some insight into its basic properties, a significant gap exists in the experimental understanding of its synthesis, structure, and reactivity. Future research efforts are needed to isolate and characterize this compound, which would not only contribute to a more complete understanding of tungsten chemistry but also could unveil novel properties and applications. The development of synthetic routes to access lower-valent tungsten fluorides in a controlled manner is a key challenge that, if overcome, would open the door to a more thorough investigation of these intriguing materials.

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